

Using Atto 635 NHS ester in super-resolution microscopy

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Compound of Interest

Compound Name: Atto 635 NHS ester

Cat. No.: B1257154

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Application Note: High-Fidelity Super-Resolution Imaging with **Atto 635 NHS Ester**

Abstract & Introduction

The resolution of conventional fluorescence microscopy is limited by diffraction to approximately 200–300 nm. Super-resolution techniques such as Stimulated Emission Depletion (STED) and Single-Molecule Localization Microscopy (SMLM) bypass this limit, requiring fluorophores with exceptional photostability and specific photophysical behaviors.

Atto 635 is a far-red fluorescent label featuring strong absorption, high fluorescence quantum yield, and remarkable thermal and photo-stability. Unlike its analogue Atto 647N, which is positively charged and hydrophobic (often leading to nonspecific background binding), Atto 635 is zwitterionic and more hydrophilic, making it a superior choice for staining sensitive intracellular structures where background noise must be minimized.

This Application Note provides a rigorous, field-proven protocol for conjugating **Atto 635 NHS ester** to primary antibodies and optimizing their use in STED nanoscopy (750–775 nm depletion) and dSTORM.

Technical Specifications: Atto 635

Understanding the photophysics of the dye is a prerequisite for high-quality imaging.

Parameter	Value	Notes
Excitation Maximum ()	635 nm	Matches 633 nm HeNe or 635/640 nm diode lasers.
Emission Maximum ()	657 nm	Ideal for detection windows of 650–700 nm.
Extinction Coefficient ()	120,000 M ⁻¹ cm ⁻¹	High absorptivity ensures bright signal.
Quantum Yield ()	0.50 (50%)	High efficiency for a far-red dye.
Fluorescence Lifetime ()	3.2 ns	Long lifetime facilitates time-gated (gSTED) imaging.
STED Depletion Wavelength	750 – 775 nm	Optimal depletion cross-section.
Solubility	Moderate	Zwitterionic; soluble in water/DMSO/DMF.

Mechanism of Action

NHS Ester Chemistry

The N-hydroxysuccinimide (NHS) ester functional group reacts specifically with primary amines (

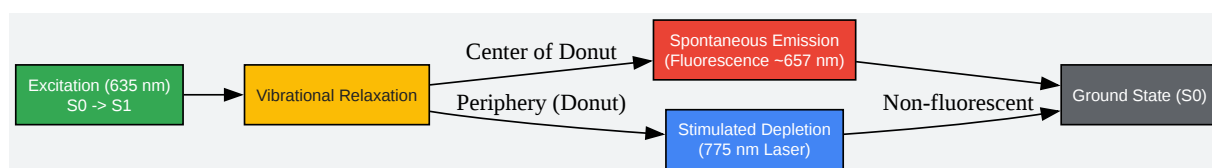
) found on the N-terminus of proteins and the

-amino group of lysine residues. This reaction forms a stable amide bond, releasing NHS as a byproduct.

- Critical Constraint: NHS esters are moisture-sensitive and hydrolyze rapidly in aqueous solutions, competing with the conjugation reaction. Anhydrous handling is non-negotiable.

STED Principle

In STED microscopy, a focused excitation beam is overlaid with a doughnut-shaped depletion beam (red-shifted). The depletion beam forces excited fluorophores at the periphery back to the ground state via stimulated emission, leaving only the center to fluoresce. Atto 635 is ideal because it resists the high-intensity bleaching forces of the depletion laser.



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Protocol: Antibody Conjugation

Goal: Achieve a Degree of Labeling (DOL) between 2.0 and 3.5.

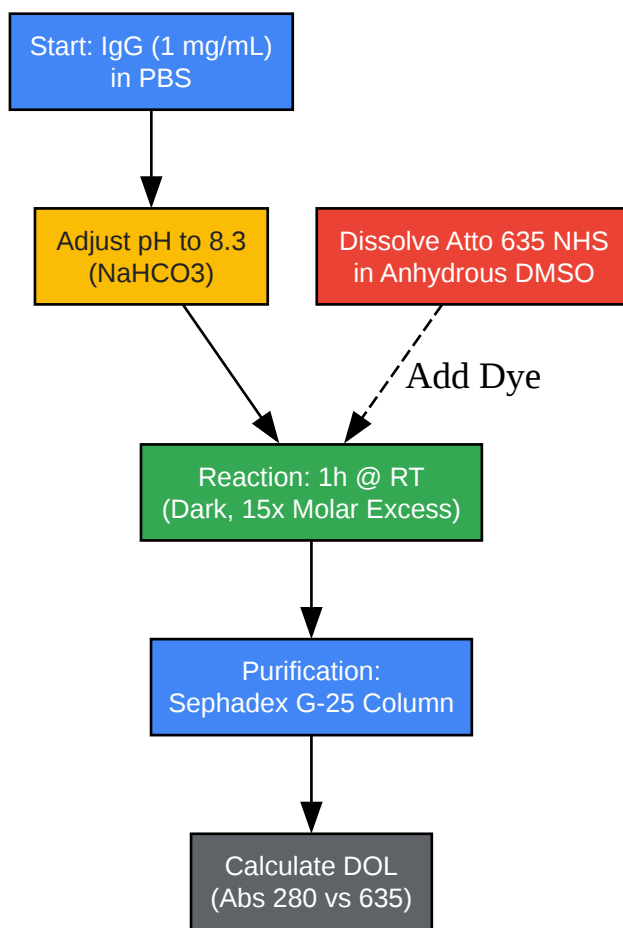
- Why? DOL < 2 yields weak signal. DOL > 4 causes fluorescence quenching (H-dimer formation) and precipitation.

Materials Required

- Protein: IgG Antibody (1 mg/mL), free of BSA, Azide, or Tris.
- Dye: **Atto 635 NHS ester** (1 mg aliquots).
- Solvent: Anhydrous DMSO (Cryo-grade).
- Buffer A: Sodium Bicarbonate (0.1 M, pH 8.3).
- Purification: Sephadex G-25 Gel Filtration Column (e.g., PD-10 or NAP-5).

Step-by-Step Workflow

- Buffer Exchange (Critical):
 - If the antibody is in Tris or contains BSA/Azide, dialyze against PBS or use a spin desalting column.
 - Adjust the antibody solution to pH 8.3 by adding 1/10th volume of 1M Sodium Bicarbonate (pH 9.0). Reason: The unprotonated amine is the nucleophile.
- Dye Preparation:
 - Dissolve 1 mg **Atto 635 NHS ester** in 100 μ L anhydrous DMSO (Conc: 10 mg/mL).
 - Note: Prepare immediately before use. Do not store solvated NHS ester.
- Conjugation Reaction:
 - Calculate the molar excess.^[1] For Atto 635, a 10-15x molar excess of dye over protein usually yields optimal DOL.
 - Add the calculated dye volume to the antibody solution while vortexing gently.
 - Incubate for 1 hour at Room Temperature (RT) in the dark, with gentle shaking.
- Purification (Separation of Free Dye):
 - Equilibrate a Sephadex G-25 column with PBS (pH 7.4).
 - Load the reaction mixture.
 - Elute with PBS.^{[2][3][4]} Collect the first colored band (Conjugate). The second, slower band is free dye.
 - Why Gel Filtration? Dialysis is often insufficient for removing hydrophobic dyes like Atto derivatives.



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Validation: Calculating DOL

Measure Absorbance at 280 nm (

) and 635 nm (

).

- (IgG) = 203,000 M⁻¹cm⁻¹
- (Atto 635) = 120,000 M⁻¹cm⁻¹
- (Correction Factor) = 0.36 (Atto 635 absorbs at 280nm; this corrects the protein signal).

Application: STED Microscopy

Atto 635 is a "STED-enabled" dye. It performs best with pulsed depletion lasers in the 750–775 nm range.

Imaging Parameters

- Excitation: 633 nm (HeNe) or 640 nm (Diode).
- Depletion (STED): 775 nm pulsed laser.[\[5\]](#)[\[6\]](#)
 - Note: 750 nm is also acceptable but 775 nm is standard for commercial systems (e.g., Leica, Abberior).
- Gating (Tg): Set time-gating to 0.5 – 1.0 ns delay.
 - Causality: The fluorescence lifetime of the depleted state is shortened. Gating removes the early photons (diffraction-limited background) and keeps the "super-resolved" late photons.

Sample Preparation for STED

- Fixation: 4% Paraformaldehyde (PFA) for 15 min. Glutaraldehyde (0.1%) can be added for better ultrastructure preservation.
- Mounting Medium:
 - Recommended: Mowiol 4-88, Abberior Mount Solid, or ProLong Glass.
 - Avoid: Vectashield (can quench far-red dyes or induce blinking unsuitable for STED).[\[4\]](#)
 - Refractive Index (RI): Match the objective (usually Oil, RI 1.518). Mismatch destroys the STED donut shape.

Application: SMLM (dSTORM)

While Atto 647N is often too stable for dSTORM (it doesn't blink easily), Atto 635 can be induced to blink for Single Molecule Localization Microscopy under specific reductive conditions.

dSTORM Buffer Protocol

To induce the "OFF" state (dark state) required for stochastic blinking:

- Base: PBS (pH 7.4).
- Oxygen Scavenger: Glucose Oxidase (0.5 mg/mL) + Catalase (40 µg/mL) + 10% Glucose.
- Reducing Agent: MEA (Cysteamine) at 10–50 mM or
-Mercaptoethanol (BME) at 143 mM.
 - Optimization: Atto dyes often require stronger reducing conditions than Cyanine dyes (Alexa 647). If blinking is poor, increase MEA concentration.

Troubleshooting & Expert Tips

Issue	Probable Cause	Solution
Precipitation during labeling	Dye concentration too high or protein < 1 mg/mL.	Add dye in smaller aliquots; ensure DMSO < 5% final vol.
Low Signal (DOL < 1)	Hydrolyzed NHS ester.	Use fresh, anhydrous DMSO. Check buffer pH (must be > 8.0).
High Background (STED)	Unbound dye or hydrophobic sticking.	Use Gel Filtration (not dialysis). Add 0.05% Tween-20 to wash buffers.
No Resolution Improvement	STED beam misalignment or RI mismatch.	Check beam alignment with gold beads. Use high-precision #1.5H coverslips.

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